

Navigating the Safe Handling of 3-Bromo-1-indanone: A Technical Guide

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Compound of Interest

Compound Name: **3-Bromo-1-indanone**

Cat. No.: **B152551**

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For Researchers, Scientists, and Drug Development Professionals

This in-depth guide provides a comprehensive overview of the safety data and handling precautions for **3-Bromo-1-indanone** (CAS No: 40774-41-2), a key intermediate in various synthetic applications. Adherence to these guidelines is crucial for ensuring a safe laboratory environment and minimizing potential risks associated with the handling of this compound.

Core Safety and Hazard Information

3-Bromo-1-indanone is classified as a hazardous substance, and appropriate caution should be exercised during its handling, storage, and disposal. The primary hazards associated with this chemical include skin irritation, serious eye irritation, and potential respiratory irritation.[\[1\]](#) [\[2\]](#) It is also harmful if swallowed or in contact with skin.[\[3\]](#)

GHS Hazard and Precautionary Statements

Category	Code	Statement
Hazard Statements	H302	Harmful if swallowed.
H315		Causes skin irritation.[2]
H319		Causes serious eye irritation. [2]
H332		Harmful if inhaled.
H335		May cause respiratory irritation.[1][4]
Precautionary Statements	P261	Avoid breathing dust/fume/gas/mist/vapors/spr ay.[1]
P280		Wear protective gloves/protective clothing/eye protection/face protection.[1][2]
P302 + P352		IF ON SKIN: Wash with plenty of soap and water.[1][2]
P305 + P351 + P338		IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[1]

Physicochemical Properties

A thorough understanding of the physical and chemical properties of **3-Bromo-1-indanone** is essential for its safe handling and for designing experimental protocols.

Property	Value
Molecular Formula	C ₉ H ₇ BrO ^{[3][5]}
Molecular Weight	211.06 g/mol ^{[5][6]}
CAS Number	40774-41-2 ^{[3][5]}
Appearance	Solid
Melting Point	54.5-55 °C ^[6]
Boiling Point	271.3 °C at 760 mmHg ^{[3][6]}
Density	1.631 g/cm ³ ^[3]
Flash Point	97.2 °C ^[3]
Storage Temperature	2-8 °C, under an inert atmosphere. ^[3]

Experimental Protocols: Safe Handling and Emergency Procedures

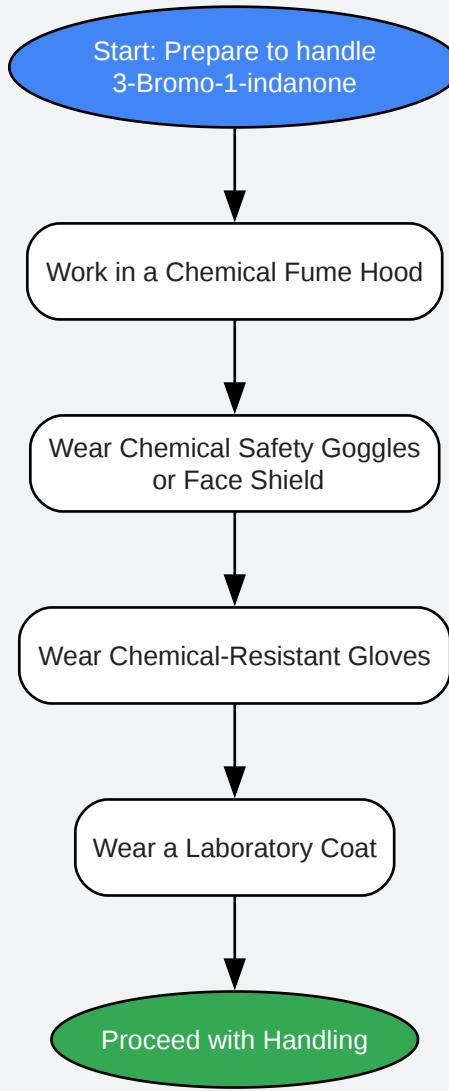
Detailed protocols for handling, storage, and in case of accidental exposure are critical for mitigating risks.

Engineering Controls and Personal Protective Equipment (PPE)

To minimize exposure, **3-Bromo-1-indanone** should be handled in a well-ventilated area, preferably within a chemical fume hood.^[3] The following PPE is mandatory:

- Eye Protection: Chemical safety goggles or a face shield.^[3]
- Hand Protection: Chemical-resistant gloves.^[3]
- Body Protection: A laboratory coat and appropriate protective clothing to prevent skin exposure.^{[3][4]}

Personal Protective Equipment (PPE) for Handling 3-Bromo-1-indanone



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Caption: Required Personal Protective Equipment Workflow.

First-Aid Measures

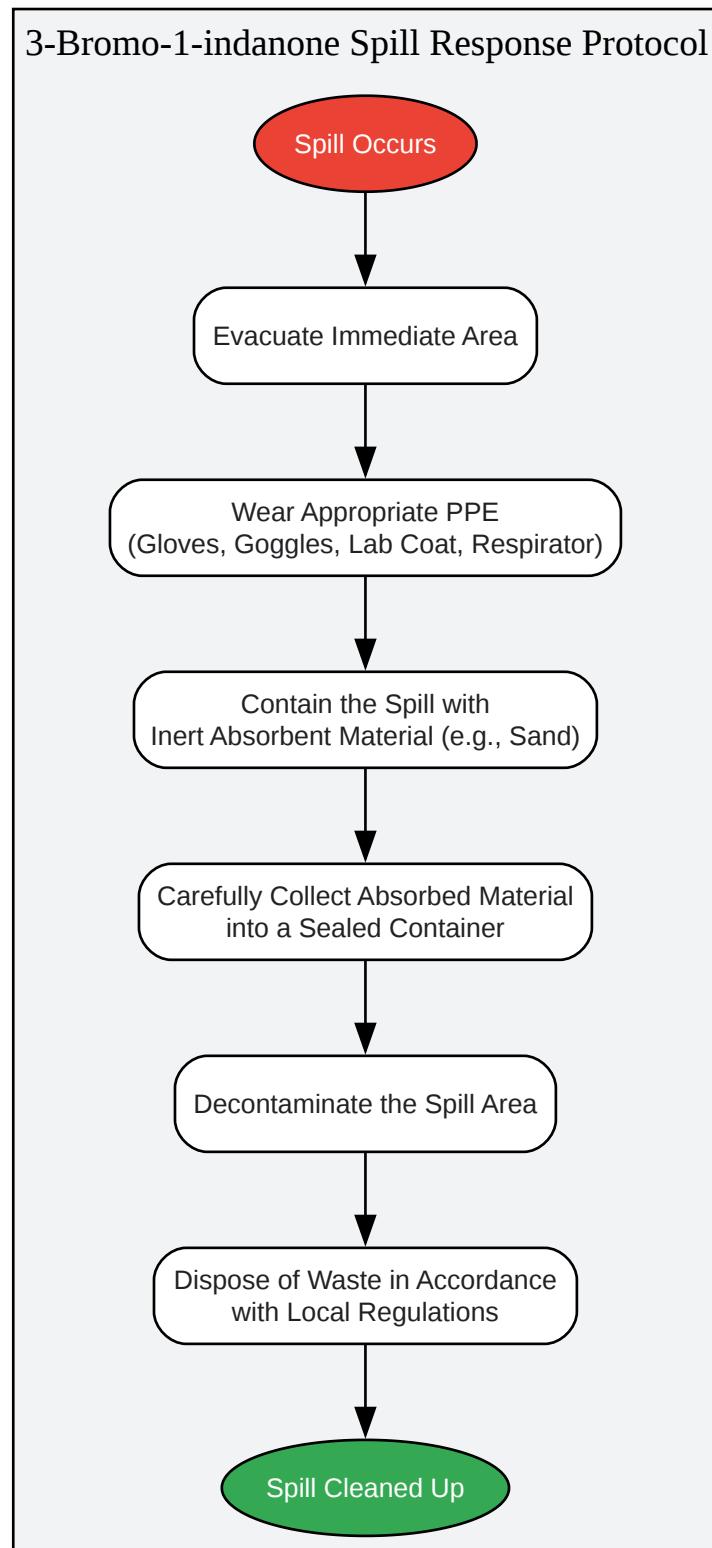
In the event of accidental exposure, the following first-aid measures should be immediately implemented:

- Inhalation: Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek medical attention if symptoms persist.[\[1\]](#)[\[3\]](#)

- Skin Contact: Immediately wash the affected area with copious amounts of soap and water for at least 15 minutes while removing contaminated clothing.[1][3] If skin irritation occurs, seek medical advice.[2]
- Eye Contact: Rinse cautiously with water for several minutes.[1] Remove contact lenses if present and easy to do. Continue rinsing for at least 15 minutes and seek immediate medical attention.[1][3]
- Ingestion: Do NOT induce vomiting. Rinse the mouth with water and seek immediate medical attention.[3][7]

Accidental Release Measures

In the case of a spill, the area should be evacuated. The spilled material should be mixed with an inert absorbent material, such as sand, and collected into a tightly closed container for disposal.[3] It is important to prevent the material from entering drains or water courses.[3]



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Caption: Logical Workflow for Handling a Spill.

Stability and Reactivity

3-Bromo-1-indanone is stable under recommended storage conditions.^[2] However, it is important to avoid heat, flames, and sparks.^[3] This compound is incompatible with strong oxidizing agents, strong reducing agents, strong bases, and strong acids.^[4] Hazardous combustion products include carbon monoxide and hydrogen bromide.^[3]

Toxicological and Ecological Information

Detailed toxicological studies for **3-Bromo-1-indanone** are not readily available in the reviewed literature.^{[2][3]} Similarly, comprehensive ecological information is limited. It is advised to prevent the release of this chemical into the environment.^{[3][4]}

Disposal Considerations

Disposal of **3-Bromo-1-indanone** and its containers must be conducted in accordance with local, regional, and national hazardous waste regulations.^{[3][4]} Chemical waste generators must determine whether a discarded chemical is classified as a hazardous waste.^[4]

This guide is intended to provide essential safety information for trained professionals. It is not a substitute for a comprehensive risk assessment that should be conducted prior to any new or modified experimental procedure involving **3-Bromo-1-indanone**. Always refer to the most current Safety Data Sheet (SDS) from your supplier.

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